

Isotopic Purity of Octocrylene-13C3: An In-depth Technical Guide

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Compound of Interest

Compound Name: Octocrylene-13C3

Cat. No.: B15545298

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This technical guide provides a comprehensive overview of the isotopic purity of **Octocrylene-13C3**, a stable isotope-labeled internal standard crucial for quantitative bioanalysis. This document outlines the key specifications, detailed experimental protocols for determining isotopic enrichment, and logical workflows for its analytical characterization.

Introduction to Octocrylene-13C3

Octocrylene-13C3 is a stable isotope-labeled version of Octocrylene, an organic compound used as an ingredient in sunscreens and other cosmetic products. In **Octocrylene-13C3**, three carbon atoms have been replaced with the heavy isotope, carbon-13 (^{13}C). This substitution results in a molecule that is chemically identical to its unlabeled counterpart but has a greater molecular weight. This mass difference makes it an ideal internal standard for mass spectrometry-based quantitative studies, allowing for precise and accurate measurement of Octocrylene in various matrices.

Quantitative Data on Isotopic Purity

The isotopic purity of **Octocrylene-13C3** is a critical parameter that defines its suitability as an internal standard. High isotopic purity minimizes interference from the unlabeled analyte, ensuring the accuracy of quantitative assays. The data is typically determined by high-resolution mass spectrometry and is provided by the manufacturer in a Certificate of Analysis.

While a specific Certificate of Analysis for **Octocrylene-13C3** is not publicly available, the following tables represent typical data for a high-quality standard.

Table 1: General Specifications for **Octocrylene-13C3**

Parameter	Specification
Chemical Formula	$^{13}\text{C}_3\text{C}_{21}\text{H}_{27}\text{NO}_2$
Molecular Weight	364.45 g/mol
Unlabeled CAS Number	6197-30-4
Chemical Purity (HPLC)	>95% ^[1]
Appearance	Oil/Liquid
Storage Conditions	+4°C, protected from light and moisture

Table 2: Illustrative Isotopic Purity and Distribution

Note: The following data is representative of a typical high-purity $^{13}\text{C}_3$ -labeled standard and is for illustrative purposes.

Parameter	Value
Isotopic Enrichment (Atom % ^{13}C)	≥ 99%
Isotopologue Distribution	Relative Abundance (%)
M+0 (Unlabeled)	< 0.5%
M+1 (One ^{13}C)	< 1.0%
M+2 (Two ^{13}C)	< 2.0%
M+3 (Three ^{13}C)	> 96.5%

Experimental Protocols for Isotopic Purity Determination

The isotopic purity of **Octocrylene-13C3** is primarily determined using mass spectrometry, with NMR spectroscopy providing complementary information on the position of the labels.

Mass Spectrometry Protocol

High-resolution mass spectrometry (HRMS), such as with a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, is the preferred method for determining isotopic enrichment.

Objective: To determine the isotopic distribution and confirm the isotopic purity of **Octocrylene-13C3**.

Instrumentation: High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap) coupled with a Liquid Chromatography (LC) system.

Procedure:

- Sample Preparation:
 - Prepare a stock solution of **Octocrylene-13C3** in a suitable organic solvent (e.g., acetonitrile or methanol) at a concentration of approximately 1 mg/mL.
 - Perform a serial dilution to a final concentration of about 1 µg/mL in a solvent compatible with the LC-MS system (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- Liquid Chromatography (LC) Parameters:
 - Column: A C18 reversed-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm) is suitable for separating Octocrylene from potential impurities.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A gradient from 50% to 95% B over several minutes is typically used to elute the highly lipophilic Octocrylene.
 - Flow Rate: 0.2-0.4 mL/min.

- Injection Volume: 1-5 μ L.
- Mass Spectrometry (MS) Parameters:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode is effective for Octocrylene.
 - Scan Mode: Full scan mode over a mass range that includes the molecular ions of both the labeled and unlabeled compound (e.g., m/z 350-380).
 - Resolution: Set to a high resolution ($>10,000$) to clearly resolve the isotopic peaks.
 - Data Acquisition: Acquire data for the peak corresponding to the retention time of Octocrylene.
- Data Analysis:
 - Identify the monoisotopic peak for the fully labeled **Octocrylene- $^{13}\text{C}_3$** ($[\text{M}+\text{H}]^+$ at m/z 365.21).
 - Identify the peaks corresponding to the unlabeled compound ($[\text{M}+\text{H}]^+$ at m/z 362.20) and the M+1 and M+2 isotopologues.
 - Calculate the isotopic purity using the following formula: $\text{Isotopic Purity (\%)} = [\text{Intensity of M+3 Peak} / (\text{Sum of Intensities of M+0, M+1, M+2, and M+3 Peaks})] \times 100$

NMR Spectroscopy Protocol

Carbon-13 (^{13}C) NMR spectroscopy is used to confirm the position of the isotopic labels.

Objective: To confirm the location of the ^{13}C labels within the Octocrylene molecule.

Instrumentation: High-field NMR Spectrometer (e.g., 400 MHz or higher).

Procedure:

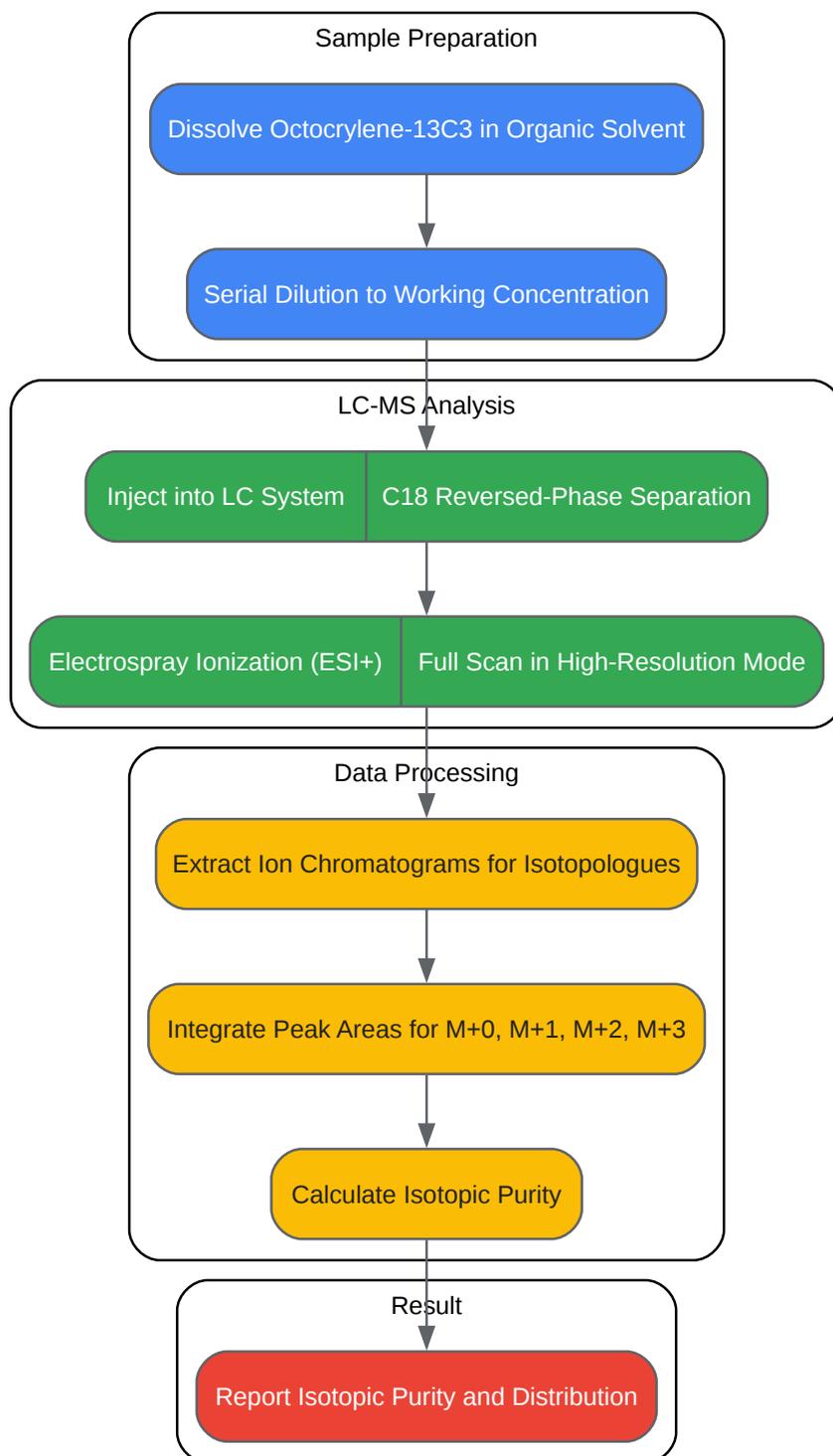
- Sample Preparation:

- Dissolve an adequate amount of **Octocrylene-13C3** (typically 5-20 mg) in a suitable deuterated solvent (e.g., chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6)).
- Filter the solution into a clean 5 mm NMR tube to remove any particulate matter.
- NMR Data Acquisition:
 - Acquire a standard proton (^1H) NMR spectrum. The signals for protons directly attached to the ^{13}C -labeled carbons will appear as doublets due to one-bond ^1H - ^{13}C coupling.
 - Acquire a ^{13}C NMR spectrum. The signals corresponding to the labeled carbon atoms will be significantly enhanced in intensity compared to the natural abundance signals of the other carbons.
- Data Analysis:
 - Analyze the ^1H NMR spectrum for the characteristic doublets, confirming the positions of the labels relative to the protons.
 - In the ^{13}C NMR spectrum, the large integrated area of the labeled carbon signals relative to the unlabeled carbons provides a qualitative confirmation of high enrichment at the expected positions.

Mandatory Visualizations

Experimental Workflow for Isotopic Purity Determination by Mass Spectrometry

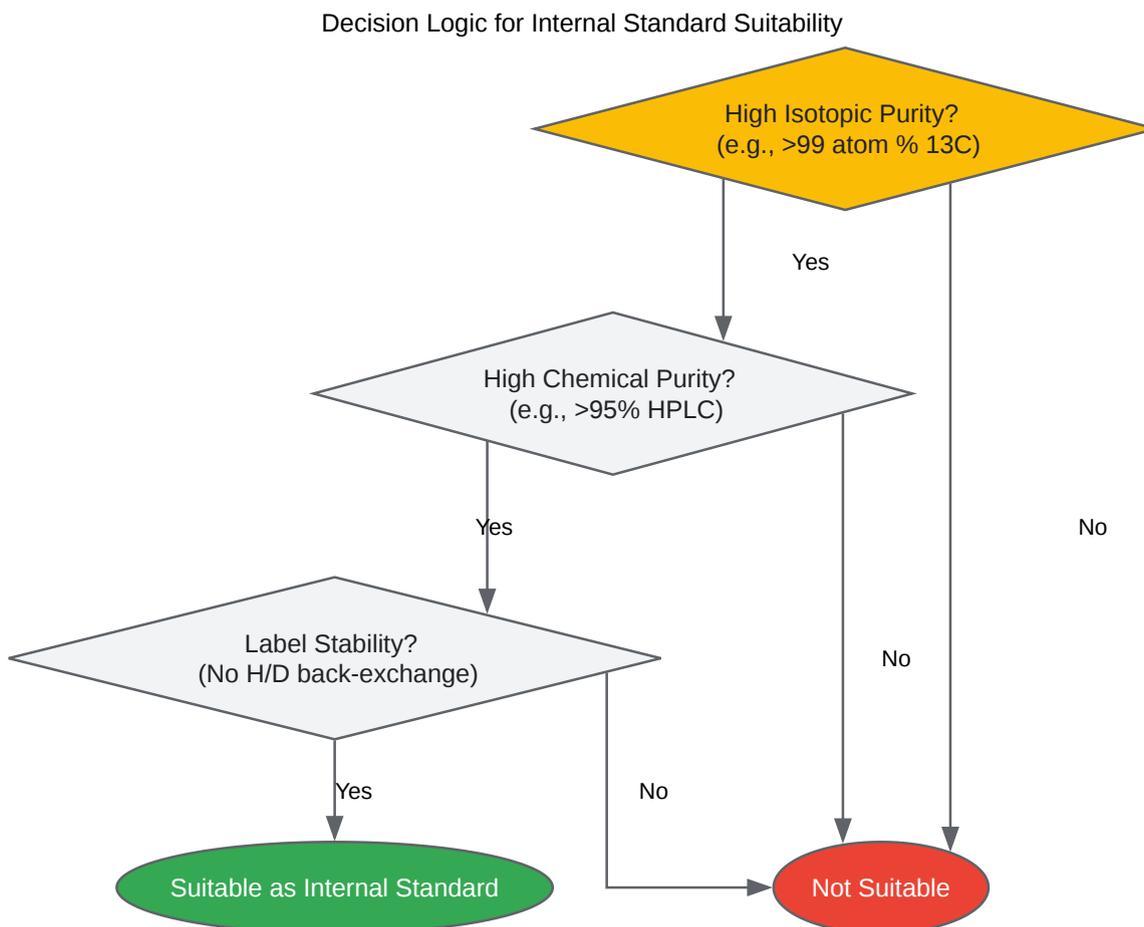
Workflow for Isotopic Purity Determination by MS



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Caption: Workflow for Isotopic Purity Determination by MS.

Logical Relationship for Internal Standard Suitability



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Caption: Decision Logic for Internal Standard Suitability.

Conclusion

The isotopic purity of **Octocrylene- ^{13}C 3** is a paramount characteristic for its use as an internal standard in quantitative analytical methods. A thorough characterization using high-resolution mass spectrometry and NMR spectroscopy is essential to ensure the accuracy and reliability of experimental results. This guide provides the foundational knowledge and detailed protocols for researchers, scientists, and drug development professionals to understand and verify the isotopic purity of this critical analytical tool.

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References

- 1. Octocrylene-13C3 | CAS | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
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Phone: (601) 213-4426

Email: info@benchchem.com